

Commercial availability and suppliers of Ethyl 3-oxo-3-(o-tolyl)propanoate

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Compound of Interest

Compound Name: **Ethyl 3-oxo-3-(o-tolyl)propanoate**

Cat. No.: **B1585877**

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An In-Depth Technical Guide to the Commercial Sourcing of **Ethyl 3-oxo-3-(o-tolyl)propanoate** for Scientific Applications

Authored by: A Senior Application Scientist

This guide provides research, development, and procurement professionals with a comprehensive overview of **Ethyl 3-oxo-3-(o-tolyl)propanoate**, including its chemical properties, primary applications, and a detailed analysis of its commercial availability. The core objective is to equip scientists with the necessary framework to confidently identify, evaluate, and procure this critical chemical intermediate from reliable suppliers, ensuring the integrity and success of their research and development endeavors.

Introduction: The Role of Ethyl 3-oxo-3-(o-tolyl)propanoate in Synthesis

Ethyl 3-oxo-3-(o-tolyl)propanoate (CAS No. 51725-82-7) is a β -keto ester that serves as a versatile and valuable building block in organic synthesis.^{[1][2]} Its structure, featuring a reactive methylene group flanked by two carbonyl groups, allows for a wide range of chemical transformations. This makes it a key intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical and fine chemical industries.^{[1][3][4]}

Commonly known by synonyms such as Ethyl o-toluoylacetate, Ethyl (2-methylbenzoyl)acetate, and 3-Oxo-3-(o-tolyl)propionic acid ethyl ester, its primary utility lies in its ability to participate in

various carbon-carbon bond-forming reactions.[\[1\]](#)[\[2\]](#) It is frequently employed as a precursor for the synthesis of ketone derivatives and other biologically active compounds.[\[1\]](#)

Key Chemical Properties:

- CAS Number: 51725-82-7[\[2\]](#)[\[5\]](#)
- Molecular Formula: C₁₂H₁₄O₃[\[2\]](#)[\[6\]](#)
- Molecular Weight: 206.24 g/mol [\[2\]](#)
- IUPAC Name: ethyl 3-(2-methylphenyl)-3-oxopropanoate[\[2\]](#)

Commercial Availability and Supplier Landscape

Ethyl 3-oxo-3-(o-tolyl)propanoate is readily available from a variety of chemical suppliers, ranging from large-scale manufacturers to specialized distributors catering to research and development quantities. The key challenge for scientists is not its availability, but navigating the supplier landscape to ensure the procurement of material with the appropriate purity, consistency, and documentation required for their specific application.

Suppliers can be broadly categorized as:

- Primary Manufacturers: Synthesize the compound in-house and can often provide deep technical support and accommodate bulk orders.
- Distributors: Stock and resell chemicals from various manufacturers, offering a broad catalog and logistical convenience.
- Research Chemical Suppliers: Specialize in providing smaller quantities (mg to g scale) of a vast array of compounds for R&D purposes.

The following table summarizes a selection of commercial suppliers offering **Ethyl 3-oxo-3-(o-tolyl)propanoate**, based on publicly available data.

Supplier	Product Name	CAS Number	Purity	Available Quantities
AOBChem USA	ethyl 3-oxo-3-(o-tolyl)propanoate	51725-82-7	95%	10g, 25g, 100g
J&K Scientific	Ethyl 3-oxo-3-(o-tolyl)propanoate, 97%	51725-82-7	97%	Inquire for quantities
Biosynce	Ethyl 3-oxo-3-(o-tolyl)propanoate	51725-82-7	Not specified	Inquire for quantities

Note: This table is not exhaustive and is intended for illustrative purposes. Availability and specifications are subject to change and should be verified directly with the supplier.

The Scientist's Protocol for Supplier Qualification

Procuring a chemical intermediate is more than a simple transaction; it is the first step in ensuring experimental reproducibility and success. A rigorous supplier evaluation process is paramount. The following workflow provides a self-validating system for qualifying a potential supplier.

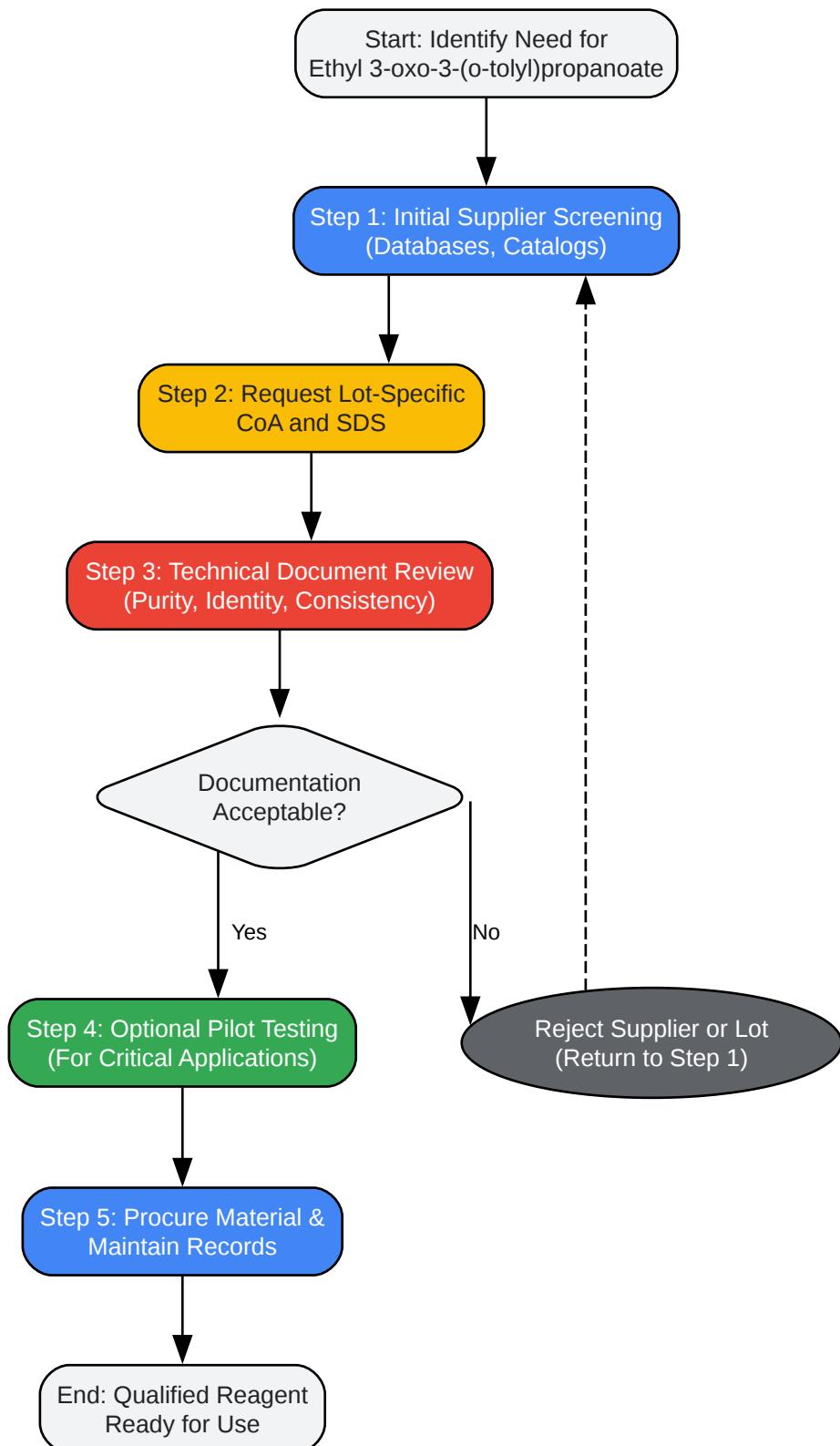
Step-by-Step Supplier Evaluation Workflow

- Initial Screening: Identify potential suppliers through chemical search engines and databases. Prioritize suppliers that provide comprehensive online documentation and clear contact information.
- Documentation Request: Before placing an order, formally request the following documents for the specific lot number you intend to purchase:
 - Certificate of Analysis (CoA): This is a non-negotiable document. It provides lot-specific data on purity (typically determined by GC or HPLC), identity (confirmed by methods like ^1H NMR or MS), and other physical properties.
 - Safety Data Sheet (SDS): Essential for understanding handling, storage, and emergency procedures.^[7]

- Technical Document Review (The Causality Check):
 - Purity Analysis: Does the CoA specify the method used for purity determination? A purity value of ">97% (GC)" is more reliable than a generic ">97%". The former tells you the analytical method, which is critical for interpreting the result.
 - Identity Confirmation: Review the spectral data if provided, or ensure the CoA confirms that identity was verified. This step prevents the costly mistake of using the wrong starting material, such as an incorrect isomer (e.g., p-tolyl instead of o-tolyl).
 - Consistency: If you have purchased from this supplier before, compare the new CoA with previous ones. Significant variations in purity or impurity profiles can impact reaction outcomes.
- Sample and Pilot Testing: For critical applications, especially in later-stage drug development, it is wise to procure a small sample for in-house testing and qualification. This pilot run validates the material's performance in your specific reaction conditions before committing to a larger purchase.
- Procurement and Record Keeping: Once a supplier is qualified, proceed with the purchase. Maintain meticulous records of the supplier, lot number, and all associated documentation (CoA, SDS) for every batch of material used in your experiments. This is crucial for traceability and troubleshooting.

Visualization of the Supplier Qualification Workflow

The following diagram illustrates the logical flow of the supplier qualification process.



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Caption: A workflow for qualifying chemical suppliers.

Safety, Handling, and Storage

The safe handling of any chemical reagent is paramount. According to available Safety Data Sheets, **Ethyl 3-oxo-3-(o-tolyl)propanoate** presents several hazards that require appropriate precautions.

- **Hazards:** The compound is often listed with hazard statements indicating it may cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).[6] It is also noted as being slightly irritating and flammable.[1]
- **Precautionary Measures:** Standard laboratory personal protective equipment (PPE), including safety goggles and chemical-resistant gloves, should be worn during handling.[1] Work should be conducted in a well-ventilated area or a fume hood. Keep the compound away from open flames and sources of ignition.[1]
- **Storage:** Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[1] Recommended storage temperatures can vary, with some suppliers suggesting 4-8°C.[6] Always consult the supplier-specific SDS for the most accurate storage information.

Conclusion

Ethyl 3-oxo-3-(o-tolyl)propanoate is a commercially accessible and vital intermediate for chemical synthesis. For the research and drug development professional, the focus must extend beyond mere availability to a rigorous, documentation-driven process of supplier qualification. By systematically evaluating suppliers based on the quality and completeness of their technical data—primarily the Certificate of Analysis and Safety Data Sheet—scientists can mitigate risks associated with reagent variability. This structured approach ensures the procurement of high-quality material, thereby safeguarding the integrity of experimental results and accelerating the pace of innovation.

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